

physical properties of p-MENTH-3-ENE (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-MENTH-3-ENE

Cat. No.: B1215651

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An In-depth Technical Guide to the Physical Properties of **p-Menth-3-ene**

Introduction

p-Menth-3-ene is a monoterpene and an alicyclic compound.^{[1][2]} This technical guide provides a detailed overview of its key physical properties, namely its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work with this compound.

Quantitative Data Summary

The physical properties of **p-menth-3-ene** have been determined and estimated by various sources. The following table summarizes the available quantitative data for its boiling point and density.

Physical Property	Value	Source
Boiling Point	173.5°C at 760 mmHg	Alfa Chemistry ^[3]
166.85°C	ChemicalBook ^[1]	
Density	0.813 g/cm ³	Alfa Chemistry ^[3]
0.8102 g/cm ³ (estimate)	ChemicalBook ^[1]	

Experimental Protocols

While specific experimental protocols for **p-menth-3-ene** are not extensively detailed in the provided literature, standard methodologies for determining the boiling point and density of terpenes and other volatile organic compounds are applicable.

Determination of Boiling Point

The boiling point of a terpene is the temperature at which it completely dissipates.^[4] This is a critical parameter for processes such as distillation and characterization. A common laboratory method for determining the boiling point of a liquid like **p-menth-3-ene** is as follows:

- **Apparatus Setup:** A small-scale distillation apparatus is assembled. This typically includes a round-bottom flask, a heating mantle, a condenser, a thermometer, and a collection flask.
- **Sample Preparation:** A small, pure sample of **p-menth-3-ene** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The sample is gradually heated. The temperature of the vapor is monitored with a thermometer, ensuring the bulb is positioned just below the side arm of the distillation head.
- **Observation:** The temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected, is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is dependent on it.^[5]

Determination of Density

Density is a fundamental physical property that can be used to assess the purity of a substance. The density of a liquid can be determined using a pycnometer.

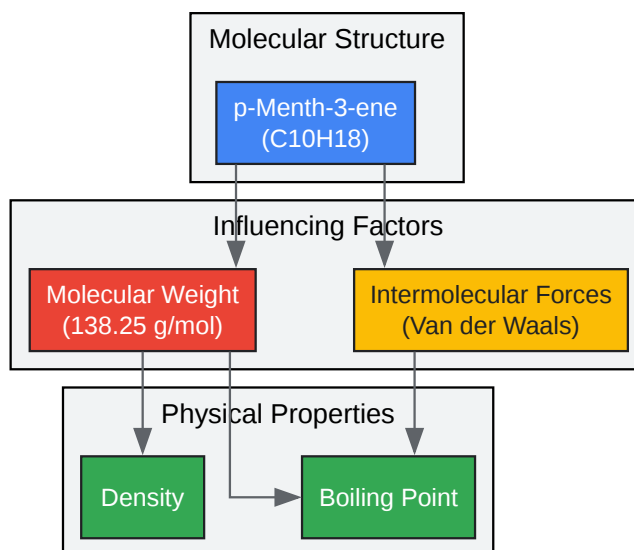
- **Pycnometer Calibration:** The empty pycnometer is first weighed. It is then filled with a reference substance of known density, typically deionized water, and weighed again. The temperature of the water is recorded.
- **Sample Measurement:** The pycnometer is cleaned, dried, and then filled with **p-menth-3-ene**. It is then weighed.

- Calculation: The density of **p-menth-3-ene** is calculated using the following formula: Density of Sample = (Mass of Sample / Mass of Water) * Density of Water

Visualization of Structure-Property Relationships

The physical properties of a molecule are intrinsically linked to its chemical structure. The following diagram illustrates the logical relationships between the molecular structure of **p-menth-3-ene** and its boiling point and density.

Relationship between Molecular Structure and Physical Properties of p-Menth-3-ene



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Caption: Molecular structure's influence on physical properties.

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- To cite this document: BenchChem. [physical properties of p-MENTH-3-ENE (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215651#physical-properties-of-p-menth-3-ene-boiling-point-density]

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